

Essential Guide to the Safe Disposal of BMS-986365

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Compound of Interest

Compound Name: BMS-986365

Cat. No.: B12382607

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BMS-986365** is a critical component of laboratory safety and environmental responsibility. While specific institutional and local regulations must always be followed, this guide provides a procedural framework for the safe disposal of **BMS-986365**, a potent and selective androgen receptor (AR) degrader.

Immediate Safety and Handling Considerations

Before disposal, it is essential to handle **BMS-986365** with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat. In case of a spill, contain the material using an inert absorbent and place it in a labeled container for disposal. Clean the affected area with soap and water, ensuring that runoff does not enter drains.

Step-by-Step Disposal Protocol for BMS-986365

Given that **BMS-986365** is a potent pharmaceutical compound, it is crucial to manage its disposal as hazardous waste to prevent environmental contamination and ensure personnel safety.

- Consult the Safety Data Sheet (SDS): The first and most critical step is to obtain and review the SDS for **BMS-986365** from the manufacturer.[1] The SDS provides comprehensive safety and disposal information, including physical and chemical properties, hazards, and specific disposal considerations.[1] While not always publicly available, chemical suppliers are required to provide it.[1]
- Segregation and Labeling:
 - Do not mix **BMS-986365** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[1][2]
 - Collect all solid waste (e.g., contaminated gloves, weigh paper, vials) and any unused or expired compound in a dedicated, clearly labeled hazardous waste container.[1][2]
 - The label should include the full chemical name ("**BMS-986365**"), any associated hazards (e.g., "Potent Compound," "Cytotoxic"), the accumulation start date, and the responsible researcher's name.[1]
- Container Management:
 - Use a container that is in good condition, compatible with the chemical, and can be securely sealed.
 - For emptied containers that held **BMS-986365**, unless thoroughly decontaminated, they should be treated as hazardous waste and disposed of accordingly, following all label warnings.[3]
- Arranging for Professional Disposal:
 - Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for the pickup and disposal of the **BMS-986365** waste.[1] These organizations are equipped to handle and transport hazardous materials in compliance with all federal and state regulations.[1][4]
 - Hazardous pharmaceutical waste is typically incinerated at a permitted facility to ensure complete destruction.

Important Note: Never dispose of **BMS-986365** or other potent pharmaceutical compounds down the drain or in regular trash, as this can lead to environmental contamination of water sources.[5][6]

Chemical and Physical Properties of BMS-986365

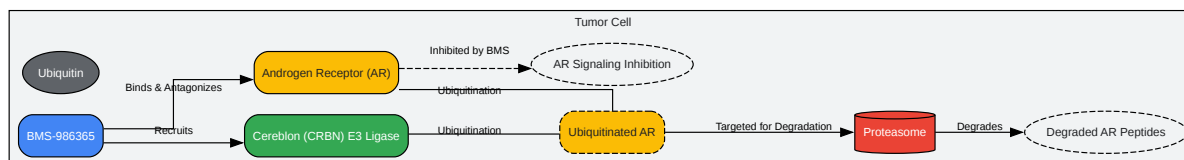
For easy reference, the key quantitative data for **BMS-986365** is summarized in the table below.

Property	Value
Molecular Formula	C ₄₁ H ₄₅ F ₃ N ₈ O ₅ S
Molecular Weight	818.91 g/mol
Purity	>98%
Storage (Powder)	-20°C for up to 3 years
Storage (in Solvent)	-20°C for up to 1 month

Data sourced from multiple chemical suppliers.[7][8]

Mechanism of Action: Visualizing the Signaling Pathway

BMS-986365 is a heterobifunctional ligand-directed degrader that targets the androgen receptor (AR).[9][10] It possesses a dual mechanism of action: it acts as an antagonist to the AR and induces its degradation.[11][12] The molecule binds to both the AR and the cereblon (CRBN) E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of the AR.[13] This dual action effectively inhibits AR signaling, which is a key driver in prostate cancer.[9]



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Caption: Mechanism of action of **BMS-986365** leading to AR degradation.

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